

# comparative analysis of the mechanical properties of rosin-based polymers

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## A Comparative Guide to the Mechanical Properties of Rosin-Based Polymers

For Researchers, Scientists, and Drug Development Professionals: An in-depth analysis of the mechanical performance of bio-based polymers derived from **rosin**, offering a sustainable alternative to petroleum-based materials.

The increasing demand for environmentally friendly and renewable materials has propelled research into bio-based polymers. Among these, **rosin**-based polymers have emerged as a promising class of materials due to **rosin**'s abundance, low cost, and versatile chemical structure. This guide provides a comparative analysis of the mechanical properties of various **rosin**-based polymers, supported by experimental data, to aid in material selection for diverse applications, including in the pharmaceutical and biomedical fields.

## Comparative Mechanical Properties of Rosin-Based Polymers

The mechanical behavior of **rosin**-based polymers is highly tunable and dependent on the specific chemical modifications and polymer architecture. The following tables summarize the key mechanical properties of different classes of **rosin**-based polymers based on published research.

Polymer Type	Composition	Tensile/Breaking Strength (MPa)	Young's Modulus (MPa)	Elongation at Break (%)	Hardness	Citation(s)
Rosin-Based Hybrid Resin	65% Rosin / 35% Epoxy Resin	2.20 - 2.65	11 - 14	25.7 - 30.2	-	[1]
55% Rosin / 45% Epoxy Resin	8.94 - 9.95	378 - 442	8.56 - 10.08	-	[1]	
45% Rosin / 55% Epoxy Resin	17.79 - 19.21	805 - 880	3.21 - 3.60	-	[1]	
Rosin Ester-Modified HTPB	HTPB-PU / 15 wt% GER	~0.55	~0.25	~380	-	
HTPB-PU / 15 wt% PER	~0.45	~0.20	~400	-		
Rosin-Based Epoxy Resin	Rosin Powder (1 wt%) in Epoxy	Increase of 5.63%	-	-	Increase of 14.41%	
Biorenewable Rosin-Derived Resin	Benzocyclobutene Resin	-	3542	-	0.283 GPa	
Rosin-Based	Rosin-Based	21.6 (Shear	-	-	-	[2]

Polyamide      Polyamide      Strength)  
(RBPA)

HTPB: Hydroxyl-terminated polybutadiene; PU: Polyurethane; GER: Glycerol ester of **rosin**; PER: Pentaeryt.

Polymer Type	Adhesion (Grade)	Flexibility	Impact Resistance	Citation(s)
Rosin-Based Epoxy Resin (ARE)	3	Failed	Failed	[3]
Rosin-Based Epoxy Resin (AR-EGDE)	1	Passed	Passed	[3]
Bisphenol A Epoxy Resin (E20)	5	Passed	Passed	[3]

Note: Adhesion is graded on a scale of 0 to 5, where a smaller number indicates better adhesion.[3]

## Experimental Protocols

Detailed and standardized experimental methodologies are crucial for the accurate and reproducible assessment of mechanical properties. Below is a representative protocol for tensile testing of **rosin**-based polymers, based on the widely recognized ASTM D638 standard for plastics.

### Detailed Experimental Protocol: Tensile Testing of Rosin-Based Polymers (Adapted from ASTM D638)

#### 1. Specimen Preparation:

- **Molding:** Test specimens are typically prepared by injection molding or compression molding of the **rosin**-based polymer into a "dumbbell" or "dog-bone" shape.[4][5] The dimensions of the specimen are critical and should conform to the specifications outlined in ASTM D638, with Type I being the most common for rigid plastics.[4][6]
- **Machining/Die-cutting:** For materials in sheet or plate form, specimens can be machined or die-cut into the standard dumbbell shape.[5]
- **Conditioning:** Prior to testing, all specimens must be conditioned in a controlled environment to ensure consistency. The standard conditioning is typically at  $23 \pm 2$  °C and  $50 \pm 5$  % relative humidity for a specified period.[7]

## 2. Test Procedure:

- **Equipment:** A Universal Testing Machine (UTM) equipped with appropriate grips (e.g., pneumatic grips) and a load cell of a suitable capacity is used.[4] An extensometer is attached to the specimen's gauge length to accurately measure strain.[4]
- **Measurement:** The width and thickness of the narrow section of each specimen are measured precisely using a micrometer.
- **Clamping:** The specimen is securely clamped in the grips of the UTM, ensuring that the long axis of the specimen is aligned with the direction of the applied force.[8]
- **Testing:** The test is initiated by separating the grips at a constant rate of speed. The speed is determined by the material's properties and the specific requirements of the test.[9] The force applied and the corresponding elongation of the specimen are recorded continuously until the specimen fractures.[9]

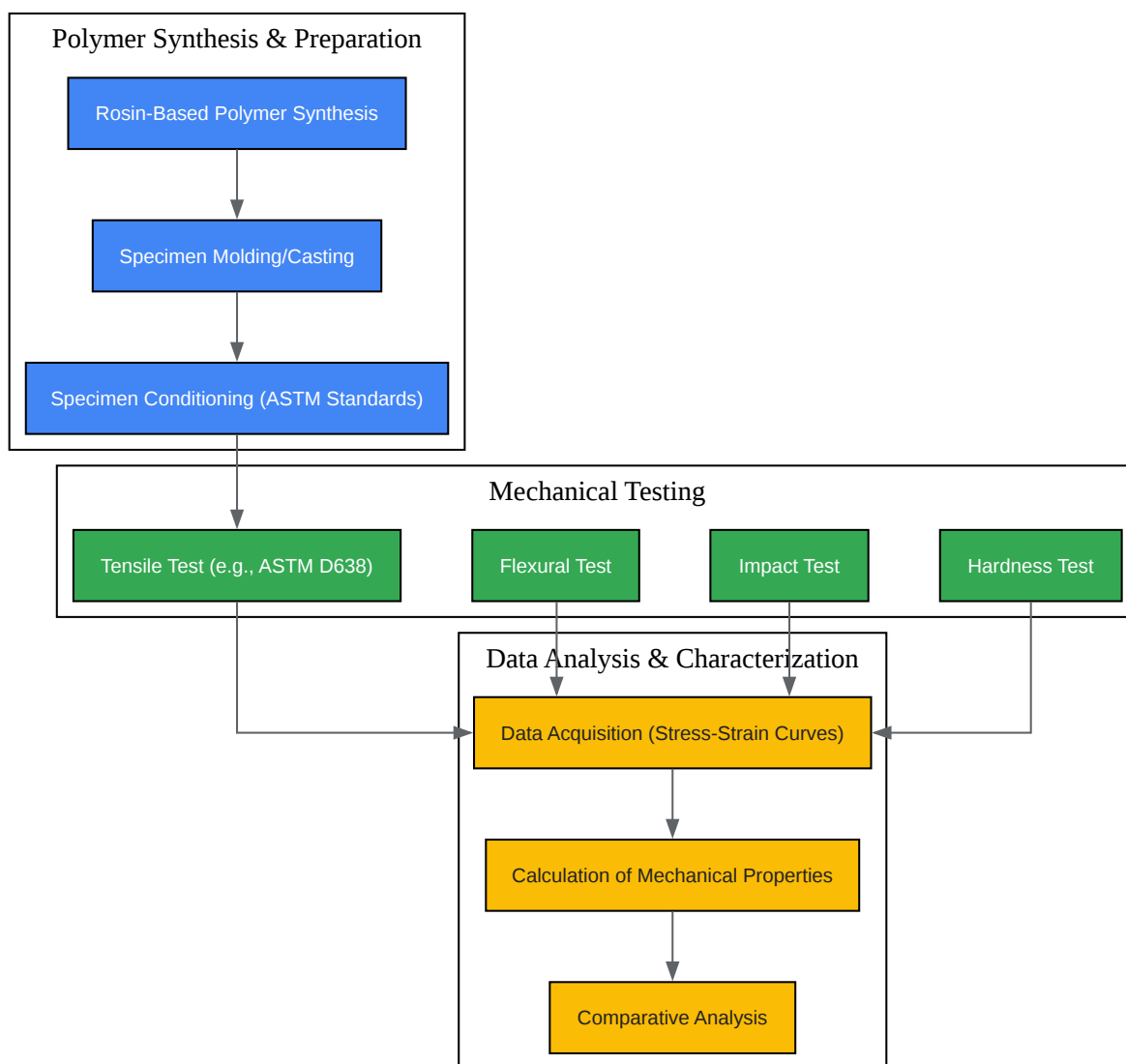
## 3. Data Analysis:

- From the recorded stress-strain curve, the following mechanical properties are calculated:
  - **Tensile Strength:** The maximum stress the material can withstand before breaking.[9]
  - **Young's Modulus (Modulus of Elasticity):** A measure of the material's stiffness, calculated from the initial linear portion of the stress-strain curve.[9]

- Elongation at Break: The percentage increase in length of the specimen at the point of fracture.[9]

## Visualizing the Experimental Workflow

To provide a clearer understanding of the process, the following diagram illustrates a typical workflow for the mechanical characterization of **rosin**-based polymers.



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